

Technical Support Center: 2-Isopropoxy-5-methylphenylboronic acid Solubility

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Compound of Interest

Compound Name:	2-Isopropoxy-5-methylphenylboronic acid
Cat. No.:	B1307439

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This technical support guide provides researchers, scientists, and drug development professionals with strategies to improve the solubility of **2-isopropoxy-5-methylphenylboronic acid**. The information is presented in a question-and-answer format to address common challenges encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What are the general solubility characteristics of **2-isopropoxy-5-methylphenylboronic acid**?

2-Isopropoxy-5-methylphenylboronic acid (CAS No: 480438-71-9, Molecular Formula: $C_{10}H_{15}BO_3$) is an organic compound that, like many arylboronic acids, can exhibit limited solubility in aqueous solutions and some organic solvents.^{[1][2][3][4]} Its solubility is influenced by factors such as the solvent system, pH, and temperature. Due to the presence of the boronic acid moiety, it can participate in equilibria, such as the formation of a tetrahedral boronate species, which can impact its solubility.^[5]

Q2: What are the primary strategies to improve the solubility of **2-isopropoxy-5-methylphenylboronic acid**?

The primary strategies to enhance the solubility of **2-isopropoxy-5-methylphenylboronic acid** include:

- pH Adjustment: Increasing the pH of aqueous solutions can deprotonate the boronic acid, forming a more soluble boronate salt.[6][7][8]
- Co-solvent Systems: Utilizing a mixture of solvents can significantly improve solubility.[6][9]
- Use of Complexing Agents: Polyols, such as mannitol, can form soluble boronate esters.[10]
- Temperature Control: In many cases, solubility can be increased by heating the solution.[6]

Troubleshooting Guides

Issue: Poor dissolution in an aqueous medium.

Cause: **2-Isopropoxy-5-methylphenylboronic acid** has inherently low solubility in neutral water.

Solutions:

- pH Adjustment: Boronic acids are weak Lewis acids with a pKa of around 9.[5] Increasing the pH of the solution to a value above the pKa will favor the formation of the more soluble anionic boronate species. A pH of 1.5-2 units above the pKa is often recommended for complete deprotonation and enhanced solubility.[6]
 - Experimental Protocol:
 1. Suspend the **2-isopropoxy-5-methylphenylboronic acid** in the aqueous solvent.
 2. Slowly add a suitable base (e.g., 1M NaOH or K₂CO₃) dropwise while monitoring the pH with a calibrated pH meter.
 3. Continue adding the base until the solid completely dissolves.
 4. Caution: Ensure the chosen base is compatible with your downstream reaction conditions.
- Formation of Boronate Esters with Polyols: The addition of diols, such as mannitol, can lead to the formation of boronate esters, which are often more soluble than the corresponding

boronic acid.[10] This is attributed to the formation of a more stable cyclic ester and a decrease in the apparent pKa of the boronic acid.[10]

- Experimental Protocol:

1. Prepare a stock solution of the polyol (e.g., 500 mM mannitol) in the desired aqueous buffer.
2. Add the **2-isopropoxy-5-methylphenylboronic acid** to the polyol-containing buffer.
3. Stir the mixture at room temperature until the solid dissolves. Gentle heating may be applied if necessary.

Issue: Limited solubility in a non-polar organic solvent for a reaction (e.g., Suzuki-Miyaura coupling).

Cause: The polar boronic acid group limits solubility in non-polar organic solvents.

Solution:

- Co-solvent Systems: Employing a mixture of a non-polar solvent with a more polar co-solvent can enhance solubility. Common co-solvents for reactions like Suzuki-Miyaura coupling include ethanol, methanol, DMF, or DMSO.[6][9]

- Experimental Protocol:

1. Attempt to dissolve the **2-isopropoxy-5-methylphenylboronic acid** in your primary non-polar organic solvent (e.g., toluene, dioxane).
2. If solubility is poor, add a polar co-solvent (e.g., ethanol) in small increments (e.g., 5-10% of the total volume) while stirring.
3. Gentle heating or sonication can be used to aid dissolution.
4. The optimal solvent ratio will need to be determined empirically for your specific reaction.

Quantitative Data Summary

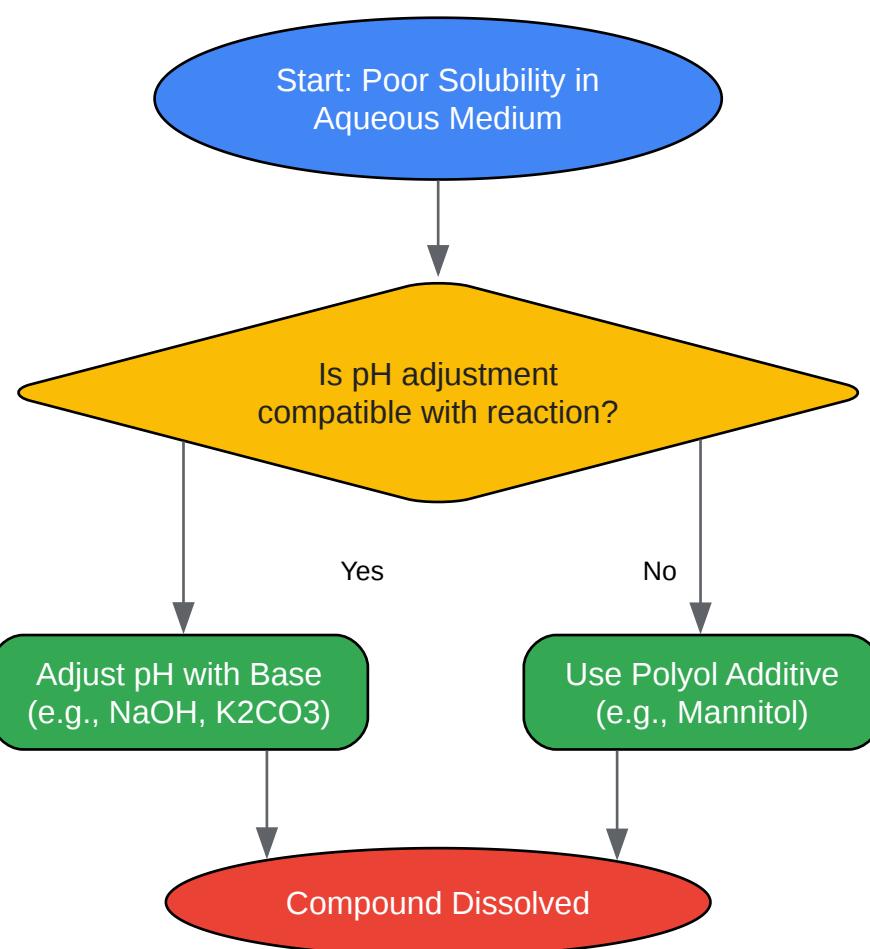
Due to the limited availability of specific solubility data for **2-isopropoxy-5-methylphenylboronic acid** in the public domain, the following table provides an illustrative example of how pH can affect the solubility of a generic arylboronic acid.

pH	Illustrative Solubility (mg/mL)
5.0	< 0.1
7.4	0.5
9.0	5.0
10.0	> 20.0

This data is for illustrative purposes and may not represent the actual solubility of **2-isopropoxy-5-methylphenylboronic acid**.

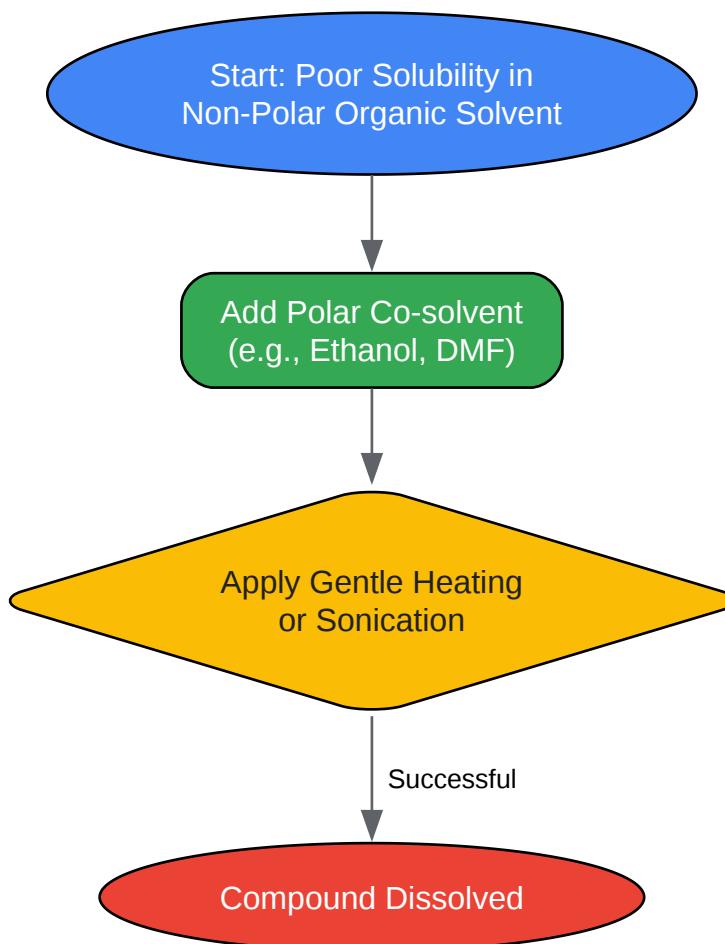
Visualizing Experimental Workflows

Below are diagrams illustrating the decision-making process for improving the solubility of **2-isopropoxy-5-methylphenylboronic acid**.



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Aqueous Solubility Enhancement Workflow.



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Organic Solvent Solubility Enhancement Workflow.

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